

Application Note: 3-Fluoro-4-propoxybenzaldehyde in Bioactive Molecule Synthesis

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Compound of Interest

Compound Name: 3-Fluoro-4-propoxybenzaldehyde

CAS No.: 19415-48-6

Cat. No.: B1398802

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Executive Summary

3-Fluoro-4-propoxybenzaldehyde represents a "sweet spot" in medicinal chemistry scaffold design. It combines two critical features:

- **The Fluorine Effect:** The fluorine atom at the meta position (relative to the aldehyde) modulates the pKa of the phenol ether, enhances metabolic stability against P450 oxidation, and provides a specific electrostatic contact point in protein binding pockets.
- **The Propoxy Tail:** The para-propoxy chain offers a precise hydrophobic vector, ideal for penetrating deep lipophilic pockets found in GPCRs (e.g., S1P1 receptors) and kinase ATP-binding sites.

This guide details the synthesis of this intermediate and its transformation into high-value bioactive libraries.

Chemical Profile & Safety

Compound: **3-Fluoro-4-propoxybenzaldehyde** CAS Number: 19415-48-6 Molecular Weight: 182.19 g/mol Appearance: Typically a pale yellow oil or low-melting solid.

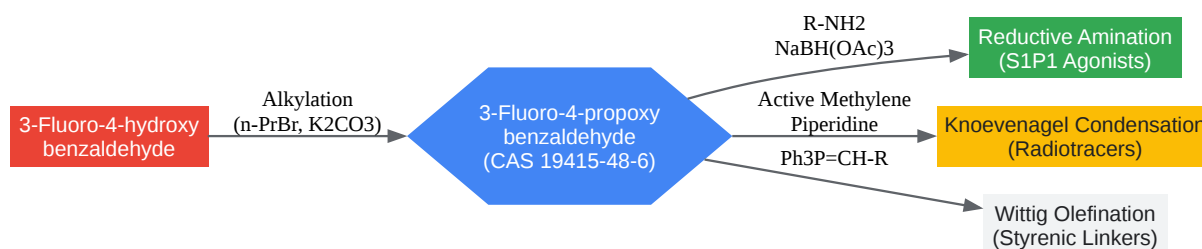
Property	Specification	Note
Purity	>98% (GC)	Critical for library synthesis to prevent side-reactions.
Solubility	DCM, THF, MeOH	Highly soluble in organic solvents; poor water solubility.
Storage	2-8°C, Inert Gas	Aldehydes oxidize to benzoic acids over time; store under Argon/N2.

Safety Advisory:

- GHS Classification: H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp. Irrit.).
- Handling: Use in a fume hood. Avoid contact with strong oxidizing agents.

Strategic Synthesis Map

The utility of this aldehyde lies in its divergent reactivity. The following diagram illustrates the primary synthetic pathways available to researchers.



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Figure 1: Divergent synthetic utility of **3-Fluoro-4-propoxybenzaldehyde**.

Protocol A: Synthesis of the Core Intermediate

For researchers needing to synthesize the aldehyde de novo from the phenol precursor.

Objective: Preparation of **3-Fluoro-4-propoxybenzaldehyde** from 3-fluoro-4-hydroxybenzaldehyde. Scale: 10 mmol (adaptable).

Reagents

- 3-Fluoro-4-hydroxybenzaldehyde (1.40 g, 10 mmol)
- 1-Bromopropane (1.36 mL, 15 mmol)
- Potassium Carbonate (K_2CO_3), anhydrous (2.76 g, 20 mmol)
- Potassium Iodide (KI) (Catalytic, 10 mol%)
- DMF (Dimethylformamide), anhydrous (20 mL)

Step-by-Step Methodology

- Setup: In a 100 mL round-bottom flask equipped with a magnetic stir bar, dissolve 3-fluoro-4-hydroxybenzaldehyde in 20 mL of anhydrous DMF.
- Base Addition: Add K_2CO_3 and catalytic KI. The KI accelerates the reaction via the Finkelstein reaction mechanism (in situ generation of propyl iodide).
- Alkylation: Add 1-bromopropane dropwise.
- Reaction: Heat the mixture to 65°C for 4–6 hours. Monitor by TLC (Hexane:EtOAc 4:1). The starting phenol (lower Rf) should disappear.
- Workup:
 - Cool to room temperature.[\[1\]](#)
 - Pour into 100 mL ice-water.

- Extract with Ethyl Acetate (3 x 30 mL).
- Wash combined organics with water (2x) and brine (1x) to remove DMF.
- Purification: Dry over Na_2SO_4 , filter, and concentrate. If necessary, purify via silica gel chromatography (0-20% EtOAc in Hexanes).
- Yield Expectation: 90–95% (Pale yellow oil).

Protocol B: Reductive Amination (S1P1 Agonist Library)

This is the primary reaction used to attach the "tail" to amine-bearing scaffolds (e.g., azetidines, pyrrolidines) in S1P1 modulator synthesis.

Objective: Coupling **3-Fluoro-4-propoxybenzaldehyde** with a secondary amine. Mechanism: Formation of an iminium ion followed by selective hydride reduction.[\[2\]](#)

Reagents

- **3-Fluoro-4-propoxybenzaldehyde** (1.0 equiv)
- Amine substrate (e.g., 3-amino-azetidine derivative) (1.0–1.2 equiv)
- Sodium Triacetoxyborohydride (STAB, $\text{NaBH}(\text{OAc})_3$) (1.5 equiv)
- Acetic Acid (AcOH) (1.0 equiv, optional catalyst)
- DCE (1,2-Dichloroethane) or DCM (Dichloromethane)

Step-by-Step Methodology

- Imine Formation:
 - Dissolve the amine and aldehyde in DCE (0.1 M concentration).
 - Expert Tip: If the amine is a salt (e.g., HCl salt), add 1.0 equiv of Triethylamine (TEA) to free-base it before adding the aldehyde.

- Add Acetic Acid (1 equiv) if the reaction is sluggish. Stir for 30–60 minutes at Room Temperature (RT) to allow imine equilibrium.
- Reduction:
 - Add $\text{NaBH}(\text{OAc})_3$ in one portion.
 - Why STAB? Unlike NaBH_4 , STAB is mild and will not reduce the aldehyde to alcohol before it reacts with the amine. It is also safer than NaBH_3CN (no cyanide risk).
- Incubation: Stir at RT for 2–16 hours.
- Quench & Workup:
 - Quench with saturated aqueous NaHCO_3 (gas evolution will occur).
 - Extract with DCM.
 - Dry over MgSO_4 and concentrate.
- Validation:
 - ^1H NMR: Look for the disappearance of the aldehyde proton (~9.8 ppm) and the appearance of the benzylic methylene doublet/singlet (~3.5–4.0 ppm).

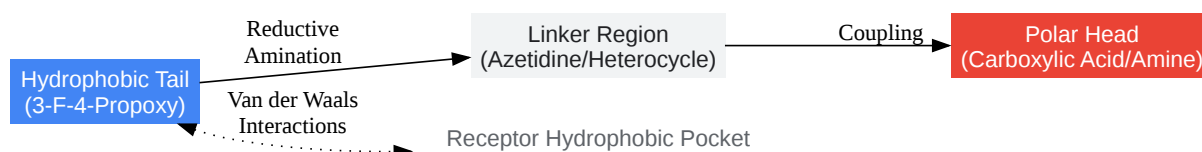
Case Study: S1P1 Receptor Agonist Design

Context: S1P1 agonists (like Ponesimod or Ozanimod analogs) often require a lipophilic "tail" to occupy the hydrophobic pocket of the receptor.

Pharmacophore Logic:

- The Head: A polar head group (amino acid or zwitterion) interacts with Glu121 and Arg120.
- The Linker: A rigid heterocycle (oxadiazole, azetidine).
- The Tail (Our Molecule): The 3-fluoro-4-propoxyphenyl moiety.
 - The Propoxy group fills the hydrophobic channel.

- The Fluorine atom reduces the electron density of the aromatic ring, reducing the rate of oxidative metabolism at the benzylic position and potentially improving half-life ().



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Figure 2: Pharmacophore assembly showing the role of the 3-fluoro-4-propoxyphenyl tail.

Troubleshooting & Expert Tips

Issue	Probable Cause	Solution
Low Yield in Alkylation	Incomplete reaction; moisture in DMF.	Use anhydrous DMF; add catalytic KI (Finkelstein condition); increase temp to 80°C.
Aldehyde Reduction (Alcohol byproduct)	Reducing agent too strong or added too early.	Use NaBH(OAc) ₃ instead of NaBH ₄ . Ensure imine formation (30 min stir) before adding hydride.
"Sticky" Reaction Mixture	Boron complexes.	Quench with MeOH first, then aqueous NaHCO ₃ . Stir the biphasic quench vigorously for 30 mins to break boron-amine complexes.

References

- World Intellectual Property Organization (WIPO).Patent WO2008136756A1: Pyrrolopyrimidin-7-one derivatives and their use as pharmaceuticals.

- National Center for Biotechnology Information. PubChem Compound Summary for CID 2733499 (Related 3-Fluoro-4-methoxybenzaldehyde). [\[Link\]](#)
- Journal of Medicinal Chemistry. Discovery of S1P1 Agonists. (General reference for the 3-fluoro-4-alkoxy pharmacophore in S1P modulators). [\[Link\]](#)

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